

Technical Monograph: 3-Hydroxy-4-nitrobenzoic Acid (3H4NBA)

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Compound of Interest

Compound Name: 3-Hydroxy-4

Cat. No.: B12051511

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Safety, Handling, and Application in Pharmaceutical Synthesis & Proteomics

Executive Summary

3-Hydroxy-4-nitrobenzoic acid (CAS 619-14-7) is a bifunctional aromatic intermediate critical to both polymer chemistry and advanced proteomics.^[1] While structurally simple, its dual functionality (phenolic hydroxyl and nitro group) makes it a versatile scaffold for synthesizing polybenzoxazoles (PBOs) and a specialized oxidizing matrix for Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry. This guide synthesizes safety protocols with high-value experimental applications, moving beyond standard SDS data to provide actionable research intelligence.

Part 1: Chemical Identity & Physiochemical Profile^[1]

Understanding the physiochemical constants is prerequisite to successful formulation and synthesis. 3H4NBA is significantly more acidic than benzoic acid due to the electron-withdrawing nitro group in the para position, which stabilizes the carboxylate anion.

Table 1: Critical Physicochemical Constants

Property	Value	Context for Application
CAS Number	619-14-7	Unique Identifier
Molecular Formula	C ₇ H ₅ NO ₅	MW: 183.12 g/mol
Appearance	Yellow crystalline powder	Color intensity indicates purity (darkening suggests oxidation/degradation).[1]
Melting Point	228–231 °C	High thermal stability; suitable for high-temp synthesis.
pKa (Predicted)	~3.30	Stronger acid than benzoic acid (pKa 4.2); requires careful buffering in LC-MS.
Solubility	Soluble in MeOH, ACN, DMSO	Insoluble in water; critical for MALDI matrix preparation.
LogP	~1.6	Moderate lipophilicity; cell-permeable for biological assays.

Part 2: GHS Hazard Assessment & Risk Mitigation

3H4NBA poses specific risks associated with nitro-aromatics. It is not merely an "irritant" but a compound that requires respiratory and contact isolation.

GHS Hazard Classification

- Signal Word:WARNING
- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[1][2]

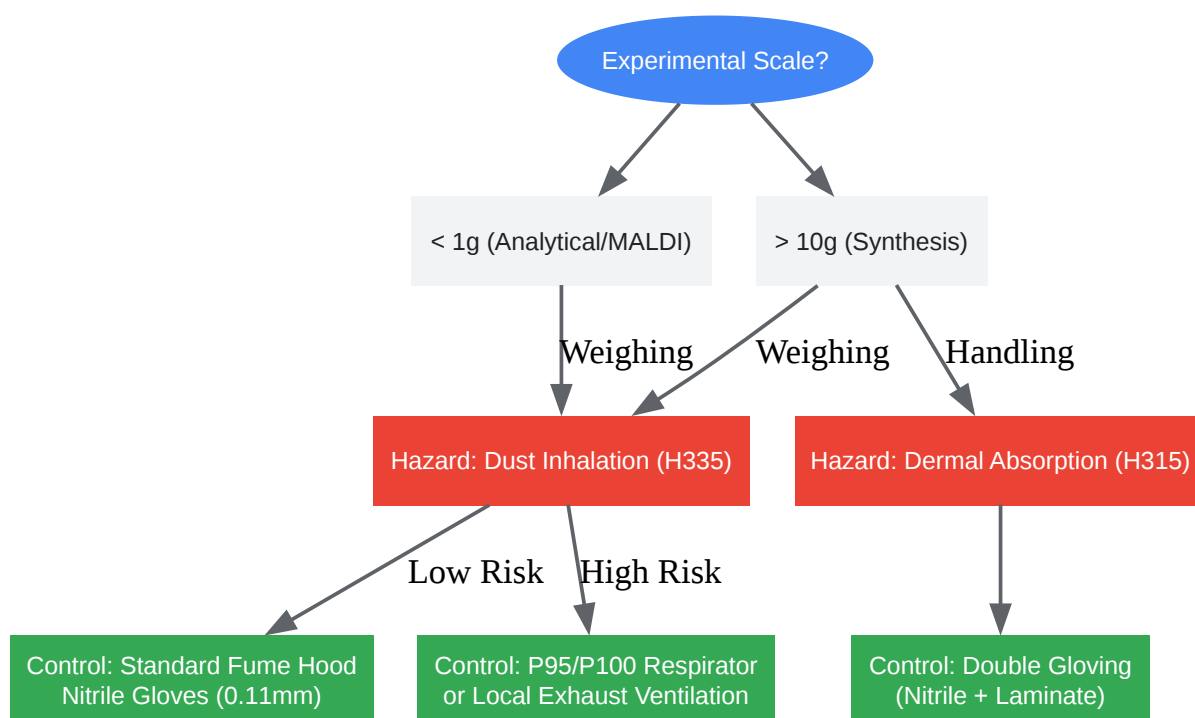
- H412: Harmful to aquatic life with long-lasting effects.[2]

Expert Insight: The "Nitro" Risk

Nitro-substituted aromatics can be energetic. While 3H4NBA is stable, the nitro group introduces a risk of rapid decomposition if heated under confinement or mixed with strong reducing agents (e.g., hydrazine, metal hydrides) without temperature control.

Visualization: Risk Assessment Decision Tree

The following logic flow dictates the safety tier required based on the experimental scale.



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Figure 1: Risk Assessment Logic Flow. Determining PPE requirements based on scale and exposure route.

Part 3: Specialized Application - MALDI-ISD Matrix Protocol

Context: In proteomics, 3H4NBA is not a standard matrix like CHCA or DHB. It is a specialized oxidizing matrix used for In-Source Decay (ISD). Unlike 1,5-diaminonaphthalene (1,5-DAN) which promotes reduction (c/z ions), 3H4NBA promotes oxidation, generating a- and d-series ions.[3] This allows for the differentiation of isomeric residues like Leucine (Leu) and Isoleucine (Ile), a critical capability in de novo sequencing.

Protocol: Preparation of 3H4NBA Matrix for Peptide Sequencing[3]

Reagents:

- **3-Hydroxy-4-nitrobenzoic acid** (High Purity >99%)
- Acetonitrile (LC-MS Grade)
- Deionized Water (18.2 MΩ·cm)
- TFA (Trifluoroacetic acid)

Methodology:

- **Solvent Preparation:** Prepare a solvent mixture of 50:50 Acetonitrile:Water with 0.1% TFA. The TFA aids in protonation and solubility.
- **Saturation:** Weigh approximately 10 mg of 3H4NBA into a 1.5 mL microcentrifuge tube. Add 1 mL of the solvent mixture.
 - Note: 3H4NBA has lower solubility than CHCA. Sonicate for 5–10 minutes. If a pellet remains, the solution is saturated (desired state).
- **Analyte Mixing (Dried Droplet Method):**
 - Mix 1 μL of the peptide sample (1–10 pmol/μL) with 1 μL of the saturated matrix supernatant.
 - Deposit 1 μL of the mixture onto the stainless steel MALDI target plate.
- **Crystallization:** Allow to air dry at room temperature. 3H4NBA forms small, yellow crystals.

- Critical Check: Ensure crystals are uniform.[1][4] Large, jagged crystals result in poor shot-to-shot reproducibility.
- Laser Settings: Use a higher laser fluence (+10-20%) compared to standard CHCA analysis to induce sufficient In-Source Decay fragmentation.

Validation: Successful preparation yields a mass spectrum dominated by a-ions (N-terminal fragments losing the carbonyl group) and d-ions (side-chain fragmentation), enabling Ile/Leu discrimination.

Part 4: Synthetic Utility & Pathway Visualization[1]

In drug development, 3H4NBA is primarily a scaffold. The nitro group is often reduced to an amine to create 3-amino-4-hydroxybenzoic acid, a precursor for Polybenzoxazoles (PBOs)—high-performance polymers used in heat-resistant fibers and potentially as rigid rod scaffolds in drug delivery systems.

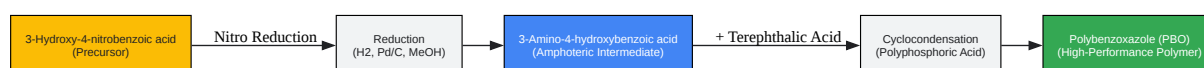
Reduction Workflow

The reduction must be controlled to avoid defluorination (if fluorine substituents are present on derivatives) or over-reduction of the ring.

Standard Catalytic Hydrogenation:

- Catalyst: Pd/C (10%) or Raney Nickel.
- Solvent: Methanol or Ethanol.
- Conditions: H₂ atmosphere (balloon or 30 psi), Room Temperature.
- Workup: Filtration through Celite (caution: pyrophoric catalyst) and concentration.

Visualization: Synthesis & Derivatization Pathway[1]



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Figure 2: Synthetic workflow converting 3H4NBA into high-value benzoxazole derivatives.

Part 5: Handling, Storage & Stability

Storage Protocol:

- **Temperature:** Store at room temperature (15–25°C). Refrigeration is not strictly necessary unless the lab ambient temperature exceeds 30°C.
- **Light:** As a nitro-aromatic, it shows mild photosensitivity. Store in amber glass or opaque HDPE containers.
- **Hygroscopy:** The compound is stable but can cake if exposed to high humidity. Keep containers tightly sealed with a desiccant pack.

Spill Management:

- **Isolate:** Evacuate dust area.[1]
- **PPE:** Wear N95/P100 respirator and nitrile gloves.
- **Neutralize:** No specific neutralization required; sweep up carefully to avoid dust generation (wet sweeping is preferred).
- **Disposal:** Incineration in a chemical waste facility equipped with afterburners and scrubbers (nitro compounds release NOx upon combustion).

References

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